

Functionalization of Benzyl-PEG2-ethanol for Specific Applications: Application Notes and Protocols

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Compound of Interest

Compound Name: *Benzyl-PEG2-ethanol*

Cat. No.: *B11883017*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the functionalization of **Benzyl-PEG2-ethanol**, a versatile PEG linker, to prepare it for specific applications in drug delivery, bioconjugation, and surface modification. The terminal hydroxyl group of **Benzyl-PEG2-ethanol** serves as a key handle for chemical modification, allowing for its conversion into a variety of functional groups.

Overview of Functionalization Strategies

The primary route for functionalizing **Benzyl-PEG2-ethanol** involves a two-step process:

- **Activation of the Hydroxyl Group:** The terminal hydroxyl group is a relatively poor leaving group. Therefore, it is first converted into a more reactive intermediate, typically a tosylate, by reaction with p-toluenesulfonyl chloride (TsCl). This "activation" step makes the terminal carbon susceptible to nucleophilic attack.
- **Nucleophilic Substitution:** The activated intermediate can then be reacted with various nucleophiles to introduce the desired functionality. This document will focus on the synthesis of two key derivatives:
 - **Benzyl-PEG2-amine (NH₂):** By reaction with an azide-containing nucleophile followed by reduction.

- Benzyl-PEG2-carboxylic acid (COOH): By reaction with succinic anhydride.

These functionalized linkers are valuable reagents in various bioconjugation and drug development applications, including the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[1][2][3]}

Data Presentation: Summary of Functionalization Reactions

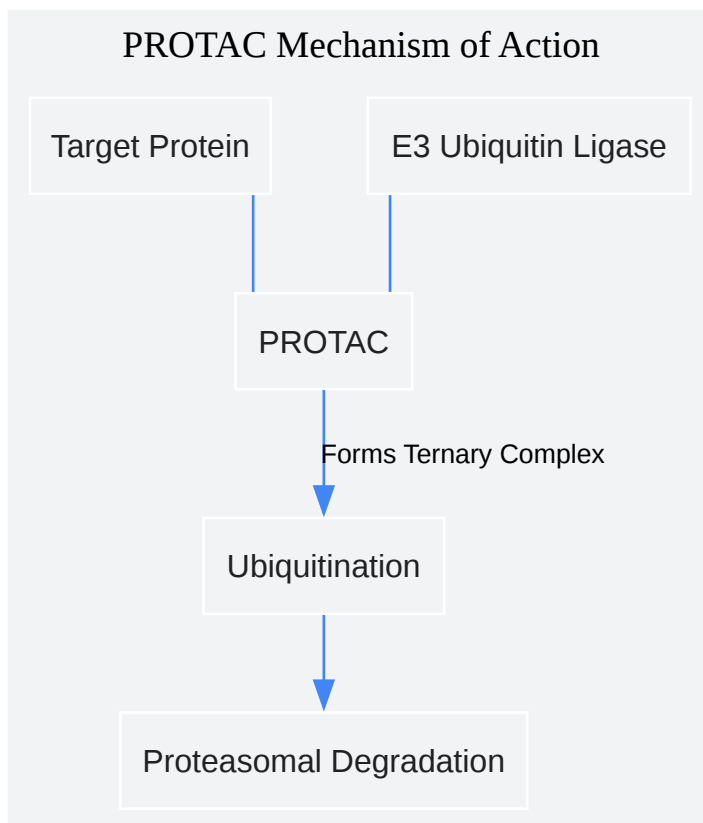
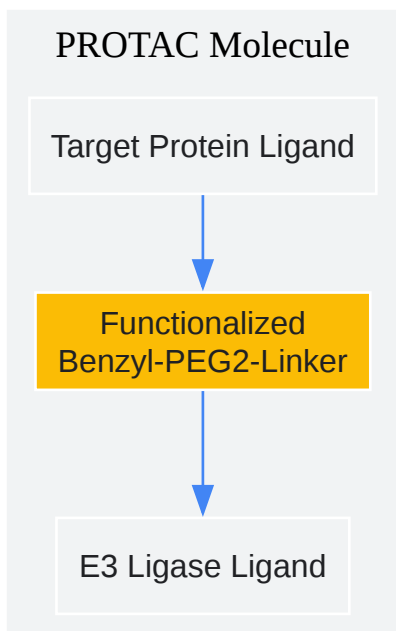
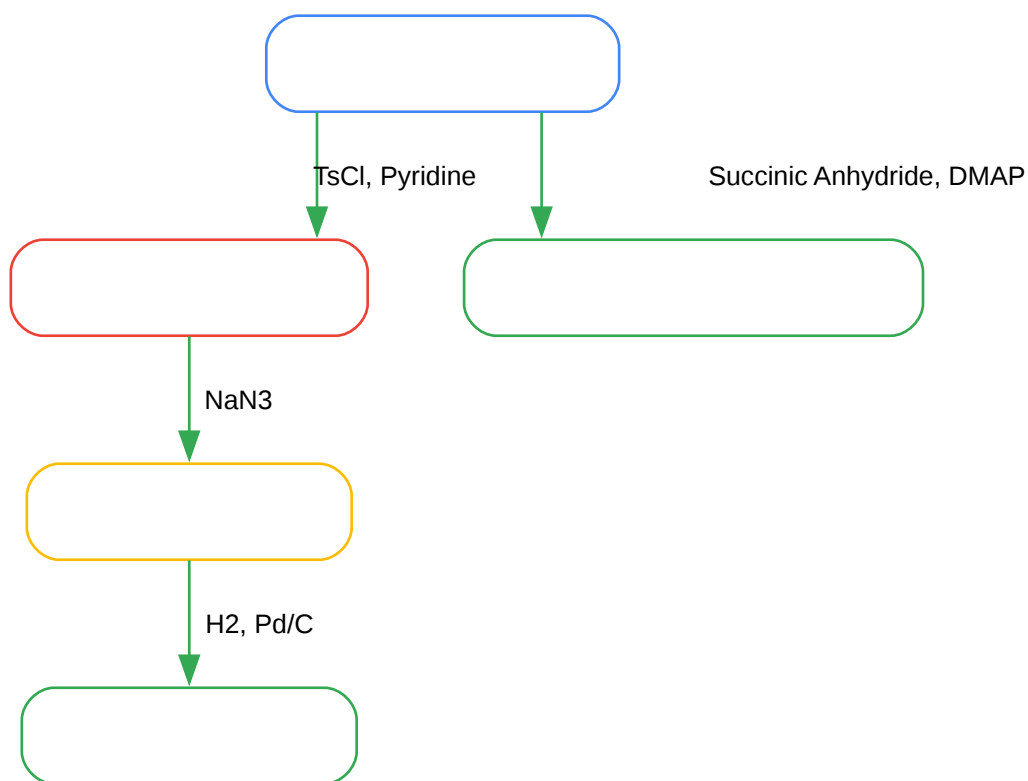
The following table summarizes the key transformations for the functionalization of **Benzyl-PEG2-ethanol**. Please note that while specific yields for **Benzyl-PEG2-ethanol** functionalization are not widely reported, the provided data is based on analogous reactions with benzyl alcohol and other PEG derivatives and represents expected outcomes.^{[4][5]}

Starting Material	Reagents	Product	Typical Yield (%)	Key Applications
Benzyl-PEG2-ethanol	p-Toluenesulfonyl chloride (TsCl), Pyridine	Benzyl-PEG2-tosylate	>90	Intermediate for nucleophilic substitution
Benzyl-PEG2-tosylate	Sodium azide (NaN ₃), then H ₂ /Pd-C or LiAlH ₄	Benzyl-PEG2-amine	85-95 (for azide formation)	Bioconjugation to proteins, PROTAC synthesis
Benzyl-PEG2-ethanol	Succinic anhydride, DMAP	Benzyl-PEG2-carboxylic acid	>90	PROTAC synthesis, surface modification

Mandatory Visualization

Functionalization Workflow

The following diagram illustrates the overall workflow for the functionalization of **Benzyl-PEG2-ethanol**.



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